

# Folcysteine's Impact on Crop Yield: A Comparative Analysis for Researchers

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## Compound of Interest

Compound Name: Folcysteine

Cat. No.: B1673525

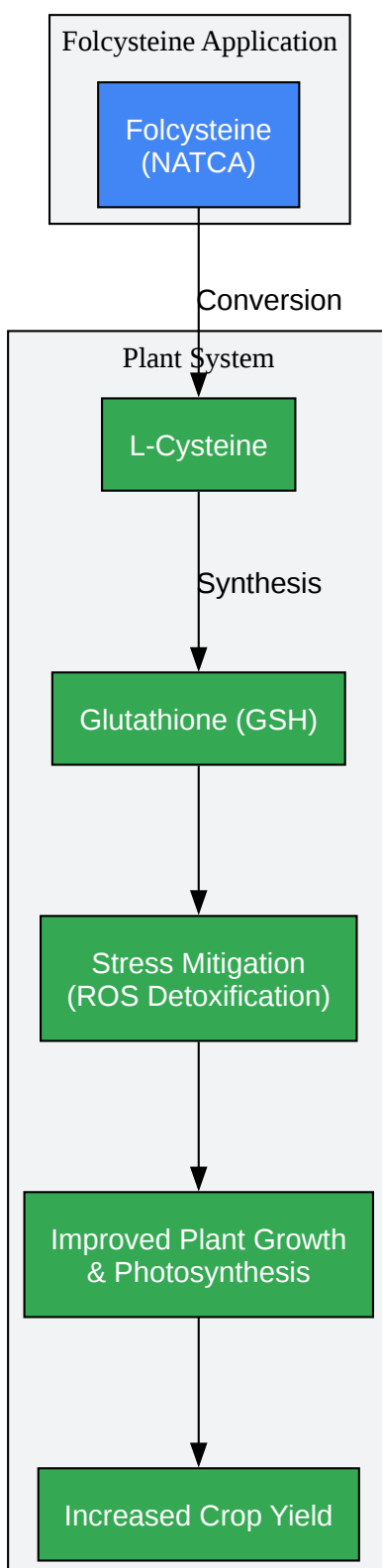
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This guide provides a detailed comparison of **Folcysteine** (active ingredient: N-Acetyl-Thiazolidine-4-Carboxylic Acid or NATCA), a sulfur-containing amino acid derivative, with other common biostimulants. The data presented is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of its performance in enhancing crop yield and quality.

## Mechanism of Action: The Role of L-Cysteine in Stress Mitigation

**Folcysteine** acts as a biostimulant primarily by delivering L-cysteine to the plant, a crucial amino acid in stress mitigation and various metabolic processes. The active ingredient, N-Acetyl-Thiazolidine-4-Carboxylic Acid (NATCA), is a precursor that is readily absorbed by the plant and converted into L-cysteine.[1] L-cysteine is a sulfur donor and a key component in the synthesis of essential biomolecules that protect the plant from both biotic and abiotic stresses.

One of the primary pathways influenced by increased L-cysteine availability is the synthesis of glutathione (GSH), a powerful antioxidant. Glutathione plays a vital role in the glutathione-ascorbate cycle, a process that detoxifies harmful reactive oxygen species (ROS) generated during periods of stress, such as drought, salinity, or extreme temperatures.[2] By enhancing the plant's antioxidant capacity, **Folcysteine** helps maintain cellular health and photosynthetic efficiency, leading to improved growth and yield.



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Proposed signaling pathway of **Folcysteine** (NATCA) in plants.

## Comparative Performance Data: Apple (*Malus domestica*)

The following tables summarize quantitative data from various studies on the effects of **Folcysteine** (NATCA), Seaweed Extract, and Humic Acid on the yield and quality of apple trees.

Disclaimer: The data presented below is compiled from separate studies and is not from a direct, head-to-head comparative trial. Variations in experimental conditions, apple cultivars, and environmental factors may influence the results.

### Table 1: Effect of Folcysteine (NATCA) on 'Starking Delicious' Apple Yield

Treatment (NATCA Application)	Fruit Set (%)	Fruit Drop (%)	Yield ( kg/tree )	Fruit Weight (g)
Control (No Application)	-	25.82	24.00	-
1.0ml/L at Petal Fall + 1.5ml/L 15 days later	22.73	-	-	-
1.0ml/L at Petal Fall + 1.5ml/L 30 days later	-	17.78	102.50	137.62

Data extracted from a study conducted over two years. The table presents data from the more responsive year for yield.[\[3\]](#)

### Table 2: Effect of Seaweed Extract on 'Golden Delicious' Apple Yield

Treatment	Number of Fruits/tree	Yield (t/ha)	Average Fruit Weight (g)
Control (Standard Fertilization)	Lower	< 90	Lower
Seaweed Extract Application	Higher	> 90	Higher

Data from a 10-year study. The table indicates the general trend observed. Seaweed extract application resulted in a greater number of fruits per tree, higher weight, and a larger percentage of fruits exceeding 7.5 cm in diameter compared to the control.[\[4\]](#)

**Table 3: Effect of Humic and Fulvic Acids on 'Anna' Apple Yield**

Treatment	Number of Fruits/tree	Yield/tree (kg)
Control	Lower	Lower
Fulvic Acid + Nutrients at Fruit Set	Significantly Higher	Significantly Higher

This study showed that the application of fulvic acid with a mixture of calcium nitrate, zinc sulfate, and borax at the fruit set stage had a markedly significant effect on the number of fruits per tree and the overall yield compared to the control.

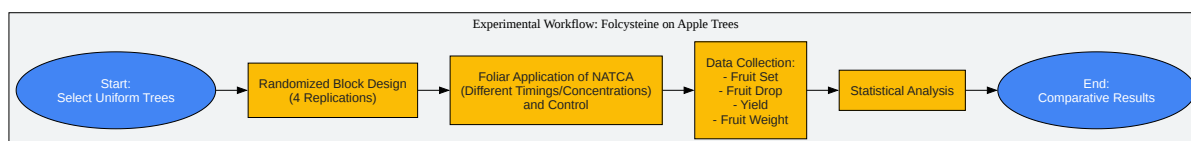
## Experimental Protocols

### Folcysteine (NATCA) Application on Apple Trees

The following protocol is based on the study "Effect of Elanta super (n-Acetylcysteine) on fruit set, yield and quality of apple cv. Starking delicious".[\[3\]](#)

- Experimental Design: Randomized Block Design with four replications.
- Crop: 'Starking Delicious' apple trees.
- Treatments:

- T1: Elanta Super (NATCA) @ 1.0ml/L at pink bud stage + 1.5ml/L 30 days after pink bud.
- T2: Elanta Super (NATCA) @ 1.0ml/L at petal fall + 1.5ml/L 15 days after petal fall.
- T3: Elanta Super (NATCA) @ 1.0ml/L at petal fall + 1.5ml/L 30 days after petal fall.
- T4: Control (water spray).
- Application Method: Foliar spray.
- Parameters Measured: Fruit set (%), fruit drop (%), yield ( kg/tree ), fruit weight (g), fruit length to diameter ratio, and fruit color.



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Workflow for evaluating **Folcysteine**'s effect on apple trees.

## Seaweed Extract Application on Apple Trees

This protocol is derived from the study "Evaluation of the Effect of Biostimulation on the Yielding of Golden Delicious Apple Trees".<sup>[4]</sup>

- Experimental Design: Comparison between a standard fertilization program (control) and a program including seaweed extracts.
- Crop: 'Golden Delicious' apple trees.

- Treatment: Application of N Pro and Seactiv Complex technologies based on sea algae extracts.
- Application Method: Integrated into the fertilization program.
- Parameters Measured: Number of fruits per tree, yield (t/ha and kg/tree ), percentage of fruits >7.5 cm, and average fruit weight (g).

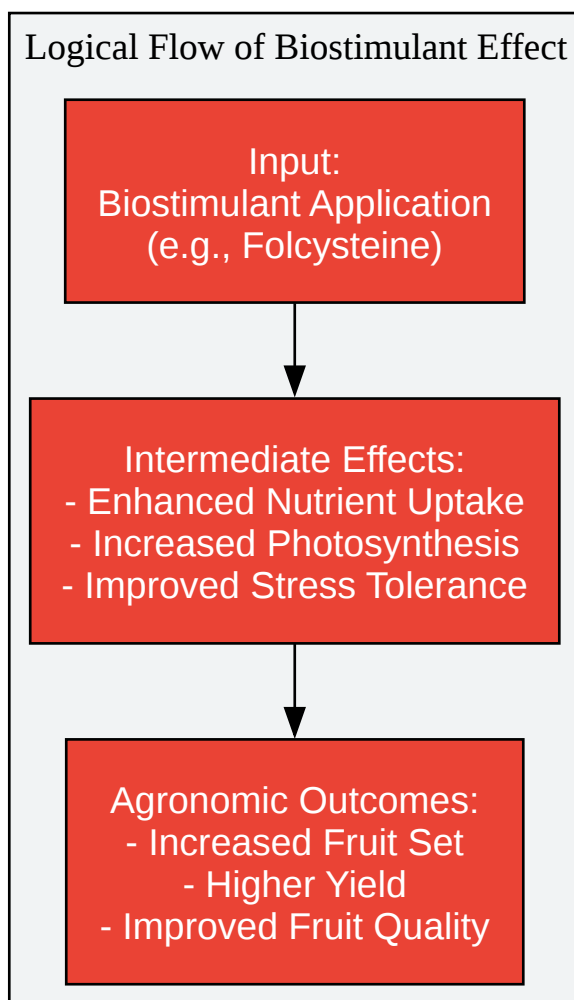
## Humic and Fulvic Acid Application on Apple Trees

The protocol is based on the study "effect of humic and fulvic acids with some nutrients at different time of application on yield and fruits quality of Anna apple trees".

- Crop: 'Anna' apple trees.
- Treatments: Foliar application of humic and fulvic acids with and without a mixture of calcium nitrate, zinc sulfate, and borax at different growth stages (bud burst, after complete fruit set, etc.).
- Application Method: Foliar spray.
- Parameters Measured: Leaf surface area, shoot length, fruit number per tree, and yield per tree.

## Logical Relationships in Biostimulant Action

The application of biostimulants like **Folcysteine** initiates a cascade of physiological responses that culminate in improved crop yield. The primary input is the biostimulant itself, which leads to intermediate physiological effects. These effects, in turn, produce the final desired agronomic outcomes.



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Logical relationship from biostimulant application to yield.

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